

An In-depth Technical Guide on the Physical Properties of Iodocyclohexane

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Iodocyclohexane

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This guide provides a focused overview of the key physical properties of **iodocyclohexane**, specifically its boiling point and density. The information is presented to be a valuable resource for laboratory work, ensuring accuracy and reproducibility of experimental results.

Core Physical Properties of Iodocyclohexane

Iodocyclohexane (C₆H₁₁I) is a halogenated cyclic hydrocarbon.^[1] It appears as a colorless to slightly reddish-yellow liquid and is insoluble in water but soluble in organic solvents like ethanol, ether, and acetone.^{[2][3][4]} This compound is a useful reagent in organic synthesis, for instance, in the demethylation of aryl methyl ethers.^{[2][5]}

Data Presentation: Boiling Point and Density

The following table summarizes the key quantitative physical properties of **iodocyclohexane**.

Physical Property	Value	Conditions	Source(s)
Boiling Point	180 °C	Standard atmospheric pressure (100 kPa)	[2]
80-81 °C	20 mmHg	[3][4][5][6]	
Density	1.624 g/mL	25 °C	[2][3][4][5]
1.620 g/mL	Not Specified	[6]	
Molar Mass	210.058 g·mol ⁻¹	[2]	
Flash Point	71 °C	[2][6]	
Refractive Index	1.5441 - 1.5490	20 °C	[3][5][6]

Experimental Protocols

Detailed methodologies for the determination of boiling point and density are crucial for the validation of these physical constants in a laboratory setting.

Determination of Boiling Point (Capillary Method)

This method is suitable for small quantities of liquid and provides a sharp boiling point reading. [7]

Apparatus:

- Thiele tube or an oil bath with a stirrer
- Thermometer (-10 to 200 °C range)
- Capillary tubes (sealed at one end)
- Small test tube
- Rubber band or wire for attachment
- Heating source (Bunsen burner or hot plate)

- High-boiling point oil (e.g., paraffin oil)
- Stand and clamp

Procedure:

- Sample Preparation: Fill a small test tube with **iodocyclohexane** to a depth of about 2-3 mL.
- Capillary Insertion: Place a capillary tube, with its sealed end pointing upwards, into the test tube containing the sample.
- Apparatus Assembly: Attach the test tube to a thermometer using a rubber band or wire. Ensure the sample in the test tube is level with the thermometer bulb.
- Heating: Immerse the assembly into a Thiele tube or an oil bath, making sure the heat-transfer oil is below the opening of the test tube.
- Observation: Gently heat the apparatus.[8] As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- Boiling Point Determination: Continue heating until a rapid and continuous stream of bubbles is observed.[8] Turn off the heat and allow the apparatus to cool slowly. The boiling point is the temperature at which the liquid begins to enter the capillary tube.[7]

Determination of Density (Pycnometer or Graduated Cylinder Method)

This protocol outlines a straightforward method for determining the density of a liquid using common laboratory equipment.

Apparatus:

- Graduated cylinder (10 mL or 25 mL)
- Electronic balance (accurate to at least 0.01 g)
- Pipette or dropper

- Thermometer

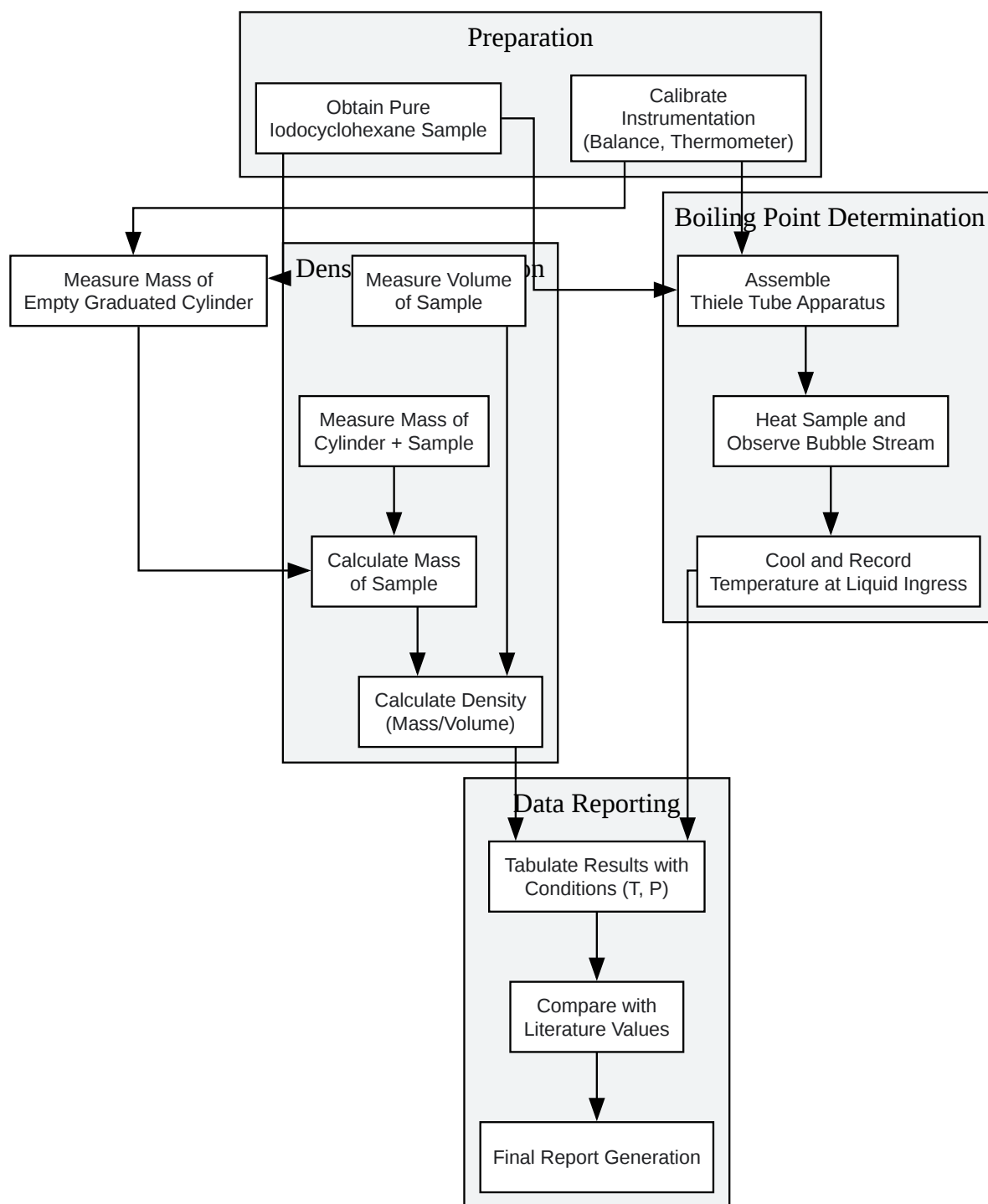
Procedure:

- Mass of Empty Cylinder: Place a clean, dry graduated cylinder on the electronic balance and tare it to zero, or record its mass (m_1).^[9]
- Volume Measurement: Carefully add a specific volume of **iodocyclohexane** (e.g., 10 mL) to the graduated cylinder. Read the volume from the bottom of the meniscus.
- Mass of Cylinder with Liquid: Place the graduated cylinder containing the **iodocyclohexane** back on the balance and record the total mass (m_2).
- Mass of Liquid: Calculate the mass of the **iodocyclohexane** by subtracting the mass of the empty cylinder from the total mass (Mass of liquid = $m_2 - m_1$).
- Density Calculation: Calculate the density using the formula: Density = Mass of liquid / Volume of liquid.
- Temperature: Record the ambient temperature as density can be temperature-dependent.
- Repeatability: For accuracy, it is advisable to repeat the measurement several times and calculate an average.^[9]

Mandatory Visualizations

Logical Workflow for Physical Property Determination

The following diagram illustrates the logical workflow for the determination and reporting of the physical properties of a chemical compound like **iodocyclohexane**.



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Caption: Workflow for determining physical properties of **iodocyclohexane**.

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- To cite this document: BenchChem. [An In-depth Technical Guide on the Physical Properties of Iodocyclohexane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1584034#physical-properties-of-iodocyclohexane-boiling-point-density]

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